

Decoding the Certificate of Analysis: Header Information

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Diglycolic acid-d4

CAS No.: 1032504-39-4

Cat. No.: B15553869

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The top section of any CoA provides essential identifying information for the specific batch of the product. This ensures full traceability from the manufacturer to the end-user.^[1]

Parameter	Example Value	Description
Product Name	Diglycolic acid-d4	The common chemical name appended with "-d4" to indicate four deuterium atoms.
CAS Number	1032504-39-4	A unique numerical identifier assigned by the Chemical Abstracts Service. [4]
Catalogue Number	M-12345	The manufacturer's internal product code.
Lot / Batch Number	A20251209	A unique code for a specific production batch, ensuring batch-to-batch traceability. [1]
Molecular Formula	C4H2D4O5	The elemental composition, explicitly showing the deuterium (D) atoms. [4]
Molecular Weight	138.11 g/mol	The mass of one mole of the deuterated compound. [4]
Date of Analysis	2025-12-09	The date on which the quality control tests were performed.
Retest Date	2028-12-09	The date by which the material should be re-analyzed to ensure it still meets specifications.

Quantitative Analysis Summary

This core section presents the results of all analytical tests performed on the batch. The data is compared against pre-defined specifications to confirm the quality of the material.

Table 1: Physicochemical Properties

Test	Specification	Result
Appearance	White to Off-White Solid	Conforms
Solubility	Soluble in Water, Methanol	Conforms
Melting Point	140-144 °C	142.5 °C

Table 2: Identity and Purity Data

Test	Method	Specification	Result
Structural Confirmation	¹ H NMR Spectroscopy	Conforms to Structure	Conforms
Mass Confirmation	Mass Spectrometry (ESI-)	Conforms to Structure	Conforms
Chemical Purity	HPLC (UV, 210 nm)	≥ 98.0%	99.5%
Isotopic Purity	Mass Spectrometry	≥ 98 atom % D	99.2 atom % D
Deuterium Incorporation	¹ H NMR Spectroscopy	≥ 99%	Conforms

Detailed Experimental Methodologies

To ensure scientific rigor and allow for replication, the CoA references the specific analytical methods used to generate the results.

Protocol 1: ¹H NMR Spectroscopy for Structural Confirmation

- Objective: To confirm the chemical structure and determine the degree of deuterium incorporation.
- Instrumentation: Bruker AVANCE 400 MHz NMR Spectrometer.
- Sample Preparation: The sample was dissolved in a suitable deuterated solvent, such as Dimethyl Sulfoxide-d₆ (DMSO-d₆).

- Procedure: The ^1H NMR spectrum was acquired at room temperature. The absence or significant reduction of proton signals at the sites of deuteration, relative to the non-deuterated standard, confirms successful labeling. The chemical shifts of the remaining protons are compared to a reference spectrum of unlabeled Diglycolic acid.[6]
- Data Analysis: The spectrum is analyzed for characteristic peaks corresponding to the Diglycolic acid structure. The integration of the residual proton signals at the labeled positions is used to confirm a high percentage of deuterium incorporation.

Protocol 2: LC-MS for Identity and Isotopic Purity

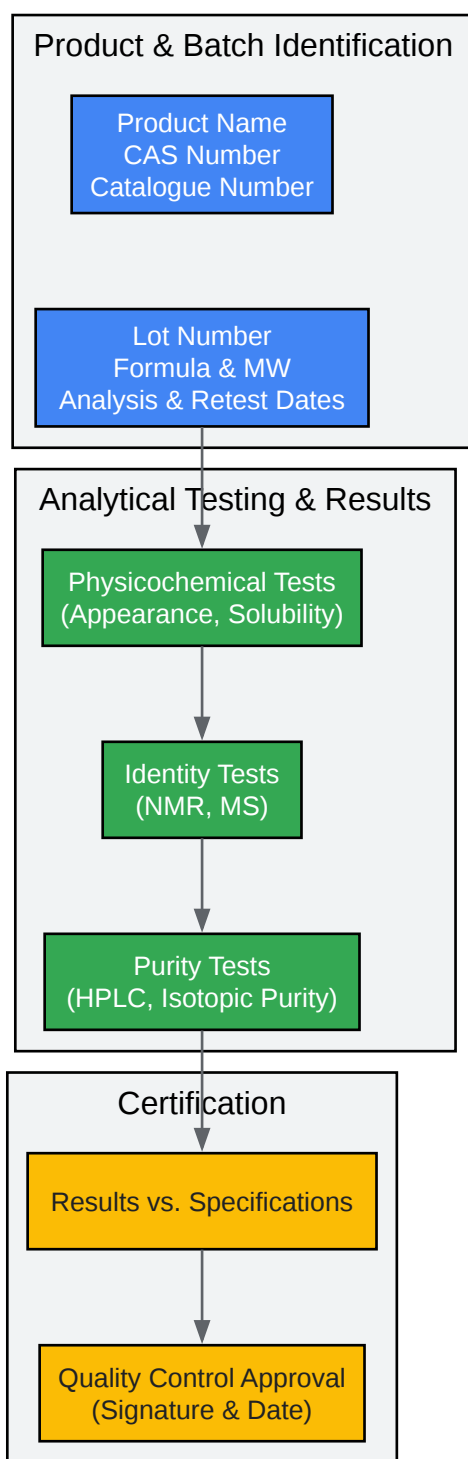
- Objective: To confirm the molecular weight of the deuterated compound and assess its isotopic purity.
- Instrumentation: Agilent 1290 Infinity II LC system coupled to a 6545XT AdvanceBio Q-TOF Mass Spectrometer.
- Liquid Chromatography (LC) Method:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm).
 - Mobile Phase: A gradient of Water with 0.1% Formic Acid (A) and Acetonitrile with 0.1% Formic Acid (B).
 - Flow Rate: 0.4 mL/min.
- Mass Spectrometry (MS) Method:
 - Ionization Mode: Electrospray Ionization, Negative (ESI-).
 - Analysis: The mass spectrum is analyzed for the $[\text{M-H}]^-$ ion. For **Diglycolic acid-d4**, this corresponds to a mass-to-charge ratio (m/z) consistent with its molecular weight.
 - Isotopic Purity Calculation: Isotopic purity is determined by analyzing the relative abundance of the H/D isotopolog ions.[7][8] The percentage is calculated from the ion intensities of the fully deuterated species (d4) versus the lesser-deuterated species (d0 to d3).

Protocol 3: HPLC for Chemical Purity

- Objective: To determine the percentage of the main compound relative to any chemical impurities.
- Instrumentation: Shimadzu Prominence HPLC system with UV-Vis Detector.
- Method:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase: Isocratic or gradient elution with an appropriate aqueous/organic mobile phase.
 - Detection: UV detection at 210 nm.
 - Quantification: The area percentage of the main peak is calculated relative to the total area of all peaks in the chromatogram.

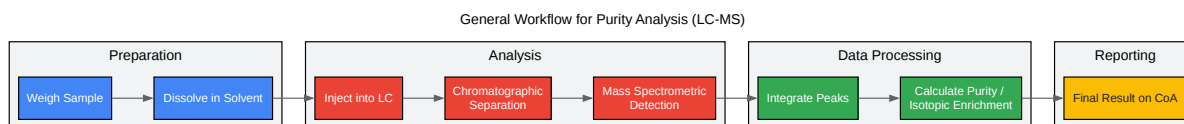
Visualizing Workflows

Diagrams help to clarify the logical structure of the CoA and the experimental processes behind the data.



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A logical workflow illustrating the structure of a Certificate of Analysis.



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An experimental workflow for purity analysis using Liquid Chromatography-Mass Spectrometry.

Conclusion

The Certificate of Analysis for **Diglycolic acid-d4** is more than a simple data sheet; it is a comprehensive quality passport. For scientists in regulated and research environments, a thorough understanding of its components—from batch identifiers to detailed analytical protocols—is essential. It provides the necessary assurance that the material is of high quality, meets all required specifications, and is suitable for its intended use in sensitive analytical applications, thereby upholding the integrity and validity of the research data generated.

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- To cite this document: BenchChem. [Decoding the Certificate of Analysis: Header Information]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15553869/docs#decoding-the-certificate-of-analysis-header-information\]](https://www.benchchem.com/product/b15553869/docs#decoding-the-certificate-of-analysis-header-information)

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